

Cuminaldehyde IUPAC name and chemical structure

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Compound of Interest

Compound Name: **Cuminaldehyde**

Cat. No.: **B089865**

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An In-depth Technical Guide to **Cuminaldehyde**

Introduction

Cuminaldehyde, with the IUPAC name 4-propan-2-ylbenzaldehyde, is a naturally occurring aromatic aldehyde.^{[1][2]} It is a primary bioactive constituent in the essential oil of cumin seeds (*Cuminum cyminum*), contributing significantly to its characteristic aroma and flavor.^[3] This monoterpenoid is also found in the essential oils of other plants such as eucalyptus, myrrh, and cassia.^{[4][5]} Beyond its extensive use as a flavoring agent in foods and a fragrance in perfumes and cosmetics, **cuminaldehyde** has garnered interest in the scientific community for its diverse biological activities, including antimicrobial, antioxidant, and insecticidal properties. This guide provides a comprehensive overview of its chemical structure, physicochemical properties, spectroscopic data, and experimental protocols for its synthesis and isolation.

Chemical Structure and IUPAC Name

The systematic IUPAC name for **cuminaldehyde** is 4-propan-2-ylbenzaldehyde. It is also commonly referred to as 4-isopropylbenzaldehyde. The molecule consists of a benzaldehyde core with an isopropyl group substituted at the para (4-) position.

A diagram illustrating the chemical structure of **Cuminaldehyde**.

Physicochemical Properties

Cuminaldehyde is a colorless to pale yellow oily liquid with a strong, pungent odor characteristic of cumin. A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	$C_{10}H_{12}O$	
Molar Mass	148.205 g/mol	
Appearance	Colorless to pale yellow liquid	
Boiling Point	235-236 °C	
Density	0.977 - 0.978 g/mL at 20-25 °C	
Solubility in Water	Sparingly soluble (<0.3 g/L at 20 °C)	
Solubility in Organic Solvents	Miscible with ethanol and ether	
Flash Point	93 °C (200 °F)	
Refractive Index	1.527 - 1.534 at 20 °C	
LogP	3.17	

Spectroscopic Data

The structural elucidation of **cuminaldehyde** is supported by various spectroscopic techniques.

Spectroscopic Data	Details	Reference
¹ H NMR (90 MHz, CDCl ₃)	δ (ppm): 9.96 (s, 1H, CHO), 7.86-7.74 (m, 2H, Ar-H), 7.42-7.33 (m, 2H, Ar-H), 3.06-2.91 (sept, 1H, CH), 1.31-1.24 (d, 6H, 2xCH ₃)	
¹³ C NMR (25.16 MHz, CDCl ₃)	δ (ppm): 191.85 (CHO), 156.15 (C-4), 134.62 (C-1), 129.97 (C-2, C-6), 127.12 (C-3, C-5), 34.45 (CH), 23.59 (2xCH ₃)	
Mass Spectrometry (GC-MS)	m/z: 148 (M+), 133, 105, 91, 77	
UV-Visible Absorption	Strong absorption in the range of 200-220 nm and near 270 nm.	
Infrared (IR) Spectrum	Characteristic peaks for C=O stretching of the aldehyde and C-H stretching of the aromatic ring and alkyl groups.	

Experimental Protocols

Synthesis of Cuminaldehyde via Oxidation of p-Cymene

One method for the synthesis of **cuminaldehyde** involves the oxidation of p-cymene. A detailed experimental protocol is outlined below.

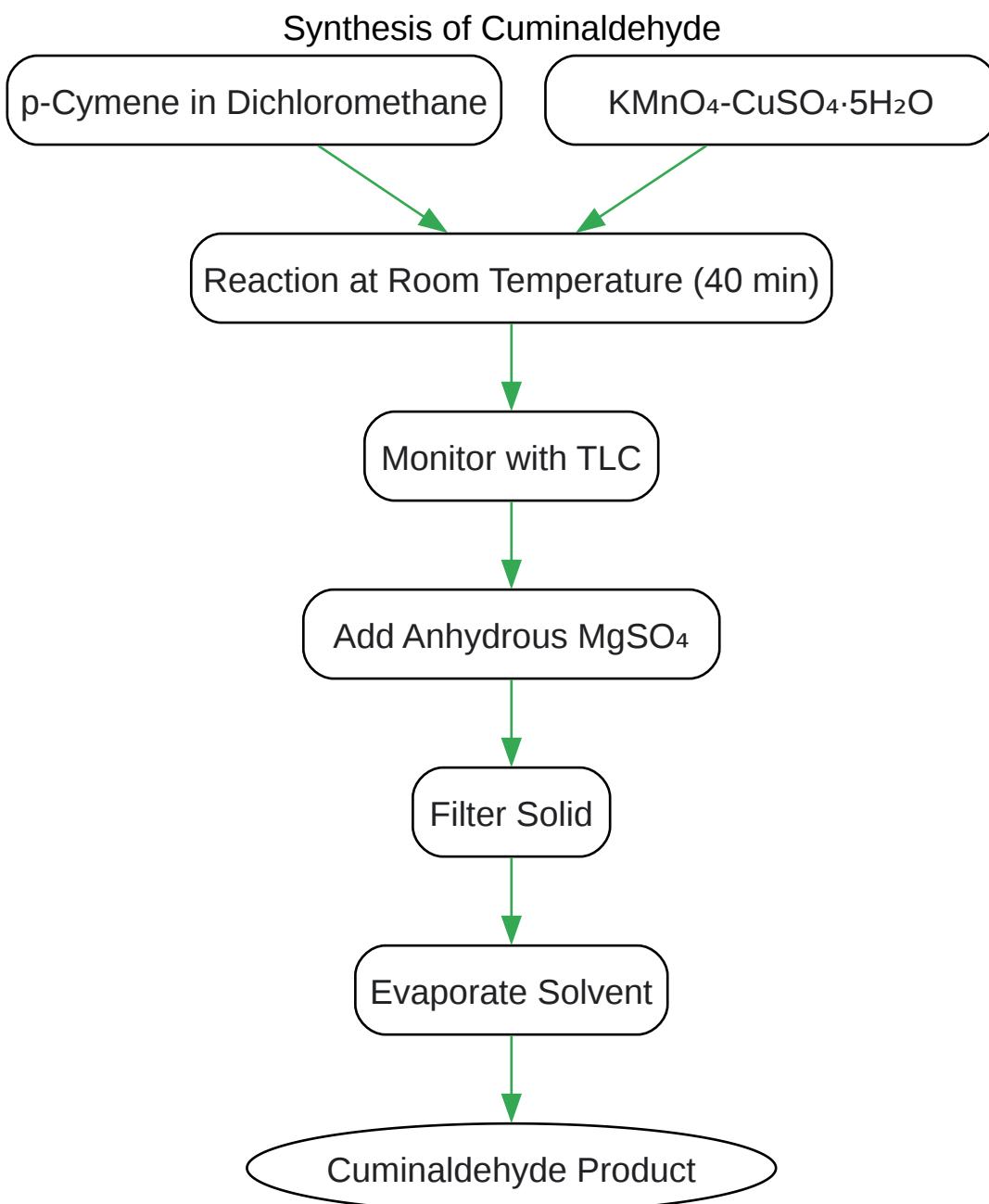
Materials:

- p-Cymene (4-isopropyltoluene)
- Potassium permanganate (KMnO₄)
- Copper(II) sulfate pentahydrate (CuSO₄·5H₂O)

- Dichloromethane (CH_2Cl_2)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- To a 100 mL reaction flask, add 21.0 g (140.0 mmol) of p-cymene and 500 mL of dichloromethane.
- Under mechanical stirring, add 66.4 g of $\text{KMnO}_4\text{-CuSO}_4\cdot 5\text{H}_2\text{O}$ oxidant.
- Allow the reaction to proceed at room temperature for 40 minutes.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, add anhydrous magnesium sulfate to the reaction mixture to remove any water.
- Filter the solid from the mixture.
- Evaporate the solvent from the filtrate to obtain the crude product.
- The final product is a yellow liquid with a yield of approximately 89.3%.



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A workflow diagram for the synthesis of **cuminaldehyde**.

Isolation of Cuminaldehyde from *Cuminum cyminum L.* Essential Oil

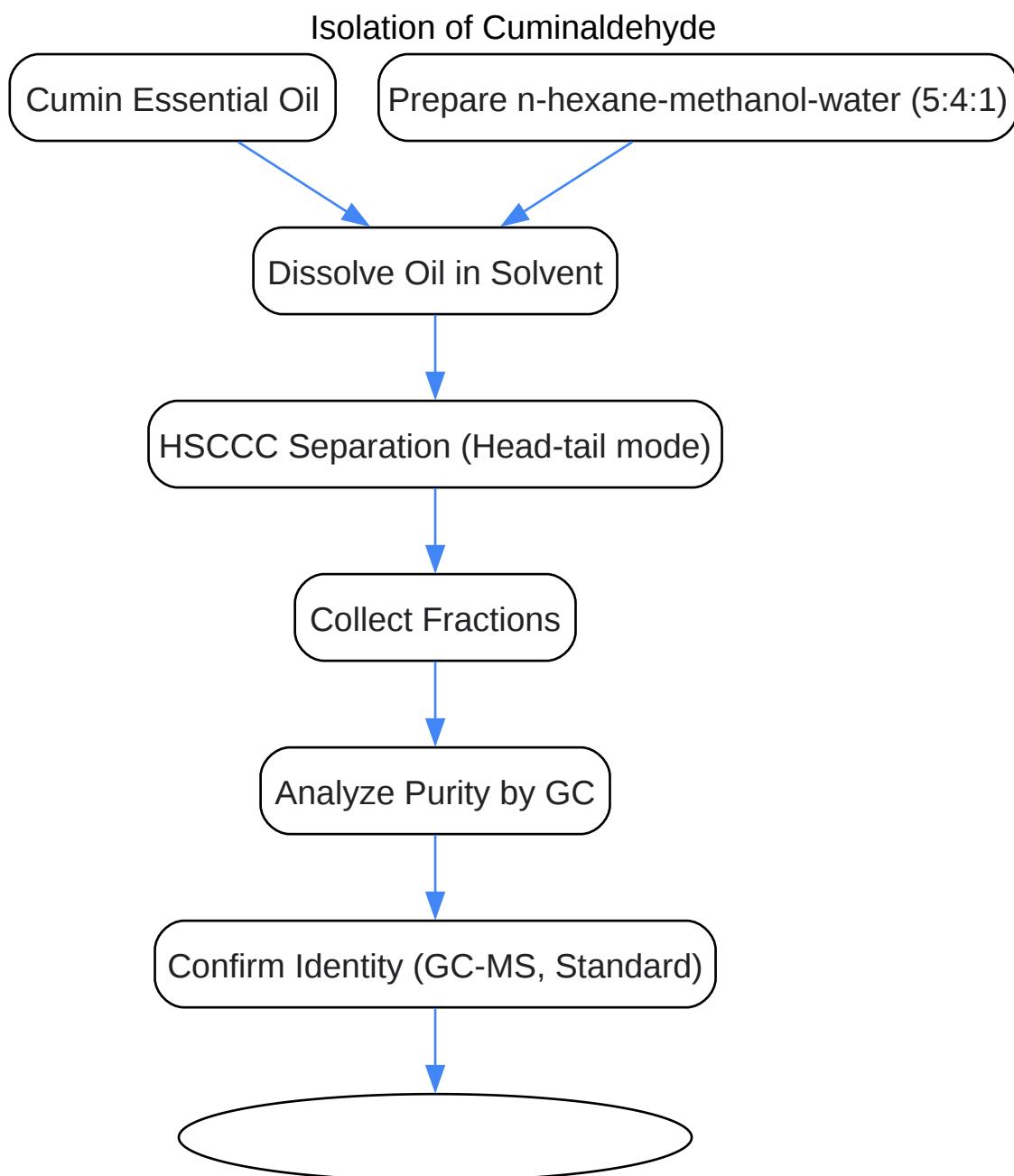
Cuminaldehyde can be isolated and purified from the essential oil of cumin seeds using high-speed counter-current chromatography (HSCCC).

Materials:

- Essential oil of *Cuminum cyminum* L.
- n-hexane
- Methanol
- Water
- High-Speed Counter-Current Chromatography (HSCCC) instrument
- Gas Chromatography (GC) instrument for analysis

Procedure:

- Prepare a two-phase solvent system composed of n-hexane-methanol-water in a 5:4:1 (v/v/v) ratio.
- Dissolve 50 mg of the essential oil of *C. cyminum* L. in the solvent system.
- Utilize a semi-preparative scale HSCCC technique in the head-tail mode for the isolation and purification of the targeted compounds.
- Collect the fractions containing **cuminaldehyde**.
- Analyze the purity of the collected fractions using gas chromatography (GC).
- This method can yield approximately 12.72 ± 0.22 mg of **cuminaldehyde** with a purity of 95.42% from 50 mg of essential oil in under 6 hours.
- Confirm the identity of the isolated **cuminaldehyde** using GC-MS and by comparing the retention time with a standard.



A workflow for the isolation of **cuminaldehyde** from essential oil.

Conclusion

Cuminaldehyde is a significant natural compound with a well-characterized chemical profile. Its importance extends from the food and fragrance industries to potential applications in pharmaceuticals and agriculture. The detailed physicochemical data and established

experimental protocols for its synthesis and isolation provide a solid foundation for further research and development involving this versatile aromatic aldehyde.

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